

Application Note: Quantitative Analysis of Sulfamethizole in Human Plasma by HPLC-MS/MS

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Compound of Interest

Compound Name: Sulfamethizole

Cat. No.: B1682507

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Introduction

Sulfamethizole is a sulfonamide antibiotic used for the treatment of urinary tract infections. Accurate quantification of **sulfamethizole** in plasma is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies. This application note provides a detailed protocol for a robust and sensitive HPLC-MS/MS method for the determination of **sulfamethizole** in human plasma. The method employs a straightforward protein precipitation for sample preparation and utilizes tandem mass spectrometry for selective and sensitive detection.

Experimental Protocols

Materials and Reagents

- **Sulfamethizole** reference standard ($\geq 98\%$ purity)
- Sulfapyridine (Internal Standard, IS) reference standard ($\geq 98\%$ purity)
- LC-MS grade acetonitrile
- LC-MS grade methanol

- LC-MS grade formic acid
- Human plasma (sourced from a certified vendor)
- Ultrapure water

Stock and Working Solutions Preparation

- **Sulfamethizole** Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **sulfamethizole** in 10 mL of methanol.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of sulfapyridine in 10 mL of methanol.
- Working Solutions: Prepare serial dilutions of the **sulfamethizole** stock solution with 50:50 (v/v) methanol:water to create working solutions for calibration standards and quality control (QC) samples.
- Internal Standard Working Solution (100 ng/mL): Dilute the sulfapyridine stock solution with acetonitrile to a final concentration of 100 ng/mL.

Sample Preparation (Protein Precipitation)

- Aliquot 100 μ L of human plasma (calibration standard, QC, or unknown sample) into a 1.5 mL microcentrifuge tube.
- Add 300 μ L of the internal standard working solution (100 ng/mL sulfapyridine in acetonitrile) to each tube.
- Vortex the mixture vigorously for 1 minute to ensure complete protein precipitation.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer 200 μ L of the clear supernatant to an autosampler vial.
- Inject 5 μ L of the supernatant into the HPLC-MS/MS system.

HPLC-MS/MS Instrumentation and Conditions

HPLC System:

- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 3.5 µm particle size)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient Elution:
 - 0-0.5 min: 5% B
 - 0.5-2.5 min: 5% to 95% B
 - 2.5-3.5 min: Hold at 95% B
 - 3.6-5.0 min: Re-equilibrate at 5% B
- Column Temperature: 40°C
- Injection Volume: 5 µL

Mass Spectrometer:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- Source Temperature: 350°C
- Gas Flow: 10 L/min
- Nebulizer Pressure: 50 psi
- Capillary Voltage: 4000 V

Data Presentation

The following tables summarize the quantitative data for the HPLC-MS/MS method for **sulfamethizole**.

Table 1: MRM Transitions and Mass Spectrometer Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
Sulfamethizole	271.0	156.0	200	15
Sulfamethizole (Qualifier)	271.0	108.0	200	25
Sulfapyridine (IS)	250.0	156.0	200	20
Sulfapyridine (IS Qualifier)	250.0	92.0	200	30

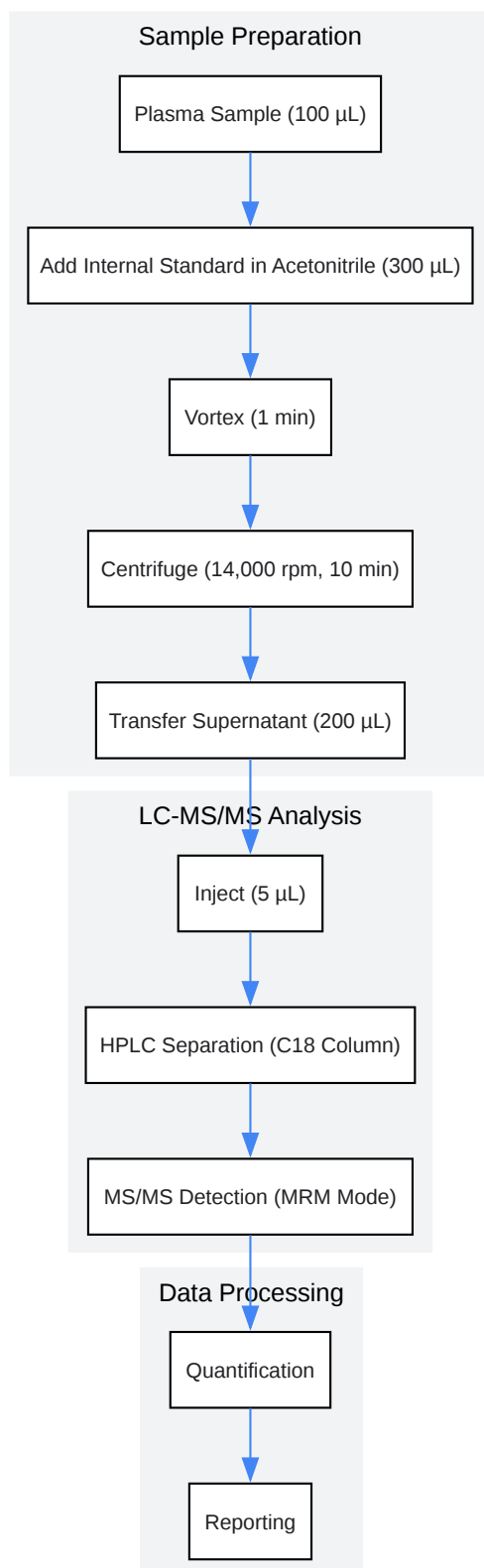
Table 2: Method Validation Summary

Validation Parameter	Result
Linearity Range	1 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.995
Lower Limit of Quantification (LLOQ)	1 ng/mL
Intra-day Precision (%CV)	≤ 8.5%
Inter-day Precision (%CV)	≤ 10.2%
Accuracy (% Bias)	Within ± 15%
Recovery	85 - 95%
Matrix Effect	Minimal

Table 3: Precision and Accuracy Data for Quality Control Samples

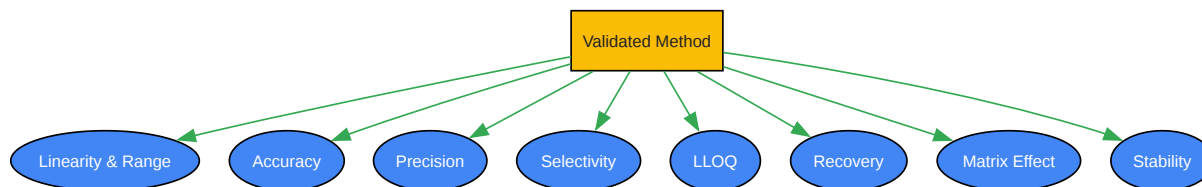
QC Level	Nominal Conc. (ng/mL)	Intra-day Precision (%CV) (n=6)	Intra-day Accuracy (% Bias) (n=6)	Inter-day Precision (%CV) (n=18)	Inter-day Accuracy (% Bias) (n=18)
LLOQ	1	8.5	5.2	10.2	7.8
Low QC	3	6.1	-2.5	8.4	-4.1
Mid QC	100	4.5	1.8	6.2	3.5
High QC	800	3.9	3.1	5.8	4.2

Visualizations



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Caption: Experimental workflow for **sulfamethizole** quantification.



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Caption: Key parameters for method validation.

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